

Chemerin-9 (149-157) (TFA) solubility and preparation.

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Compound of Interest

Compound Name: Chemerin-9 (149-157) (TFA)

Cat. No.: B8087398

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Chemerin-9 (149-157) (TFA) Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information for the effective use of **Chemerin-9 (149-157) (TFA)** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Chemerin-9 (149-157) (TFA)**?

A1: Chemerin-9 (149-157) is a nine-amino-acid peptide (sequence: YFPGQFAFS) that corresponds to the C-terminus of the full-length chemerin protein.^{[1][2]} It is a potent agonist for the G protein-coupled receptor CMKLR1 (Chemokine-like receptor 1), also known as ChemR23.^{[3][4]} Chemerin-9 retains most of the biological activity of the full-sized protein, including anti-inflammatory effects and the regulation of immune responses and metabolism.^{[3][5][6]} The "(TFA)" indicates that the peptide is supplied as a trifluoroacetate salt, which results from the purification process using trifluoroacetic acid (TFA).^{[2][7]}

Q2: Why is the peptide supplied as a TFA salt and are there experimental implications?

A2: Trifluoroacetic acid (TFA) is commonly used in the final purification steps of synthetic peptides via reverse-phase high-performance liquid chromatography (RP-HPLC).^[7] It helps to

protonate peptides, especially those lacking basic amino acids. However, residual TFA salts in the final product can have unintended effects on experiments. At nanomolar concentrations, TFA can influence cell growth, and in vivo, it may trifluoroacetylate proteins, potentially inducing an unwanted immune response.[2] Researchers should be aware of these potential effects when designing and interpreting experiments.

Q3: How should I store the lyophilized peptide and reconstituted solutions?

A3: The lyophilized peptide should be stored in a freezer at or below -20°C.[2] Once reconstituted, it is crucial to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[8] The prepared stock solution should be stored at -80°C for up to 6 months or at -20°C for up to 1 month, sealed and protected from moisture. [8]

Q4: What is the known mechanism of action for Chemerin-9?

A4: Chemerin-9 acts as an agonist at the CMKLR1 receptor.[4] Binding of Chemerin-9 to CMKLR1, which is highly expressed on innate immune cells like macrophages and neutrophils, activates downstream signaling pathways.[4] This activation leads to cellular responses such as the phosphorylation of Akt and ERK kinases and the production of reactive oxygen species (ROS).[3][5][8] These signaling events can result in both pro- and anti-inflammatory effects depending on the specific biological context.[4]

Q5: How stable is Chemerin-9 in experimental conditions?

A5: A significant challenge with Chemerin-9 is its limited stability. Like the mature chemerin protein, Chemerin-9 is rapidly degraded and inactivated in plasma, which can restrict its effectiveness in in vivo experiments.[6] This has prompted the development of more metabolically stable analogs, such as cyclic derivatives, to facilitate in vivo studies.[6][9][10] For in vitro experiments, fresh preparation of working solutions is recommended.

Troubleshooting Guide

Problem 1: The lyophilized Chemerin-9 (TFA) powder is difficult to dissolve.

- Possible Cause: The peptide may have poor solubility in the chosen solvent at the desired concentration. While generally soluble in water, high concentrations can be difficult to

achieve.[1]

- Solution:
 - Ensure you are using a high-purity solvent like sterile, deionized water or DMSO.
 - Try gently warming the solution (to no more than 40°C) or briefly vortexing.
 - For highly concentrated stock solutions, consider using a small amount of DMSO first, then diluting to the final concentration with your aqueous buffer. Note that DMSO can be toxic to cells, so the final concentration should typically be kept below 0.5%.

Problem 2: I am observing high variability or unexpected results in my cell-based assays.

- Possible Cause 1: TFA Interference. Residual TFA from the peptide preparation can influence cell behavior, sometimes hindering cell growth at low concentrations and promoting it at higher ones.[2]
- Solution 1: If possible, obtain a peptide with a different salt form, such as acetate. Alternatively, include a vehicle control in your experiments that contains a similar concentration of TFA to account for its effects.
- Possible Cause 2: Peptide Degradation. Chemerin-9 can degrade, especially if stock solutions are subjected to multiple freeze-thaw cycles.[8]
- Solution 2: Always use freshly thawed aliquots for each experiment. Avoid storing working dilutions for extended periods.

Problem 3: My in vivo experiments are yielding inconsistent or no effects.

- Possible Cause: Poor Plasma Stability. Chemerin-9 is known to be rapidly degraded by proteases in plasma, leading to a short half-life and reduced exposure.[6]
- Solution: Consider using a more metabolically stable analog of Chemerin-9 if available.[6] [10] Alternatively, more frequent administration or a continuous delivery method (e.g., osmotic mini-pumps) may be necessary to maintain effective concentrations.[11]

Data Presentation

Table 1: Solubility and Storage of **Chemerin-9 (149-157) (TFA)**

Parameter	Recommended Solvent(s)	Recommended Stock Concentration	Storage of Lyophilized Powder	Storage of Stock Solution
Guideline	H ₂ O, DMSO	≥1 mg/mL	-20°C (for up to 3 years)[1]	-20°C (1 month) or -80°C (6 months)[8]

Note: For aqueous solutions, solubility can be limited. If the peptide does not fully dissolve in water, sonication or the use of a small amount of a co-solvent like DMSO is recommended.

Experimental Protocols

Protocol 1: Preparation of a 1 mM Chemerin-9 (TFA) Stock Solution

This protocol is for reconstituting a 1 mg vial of lyophilized Chemerin-9 (TFA) (Molecular Weight: approx. 1063.16 g/mol) [2] to a 1 mM stock solution. Always confirm the exact molecular weight from the Certificate of Analysis provided by the supplier.

Materials:

- 1 mg vial of lyophilized **Chemerin-9 (149-157) (TFA)**
- High-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

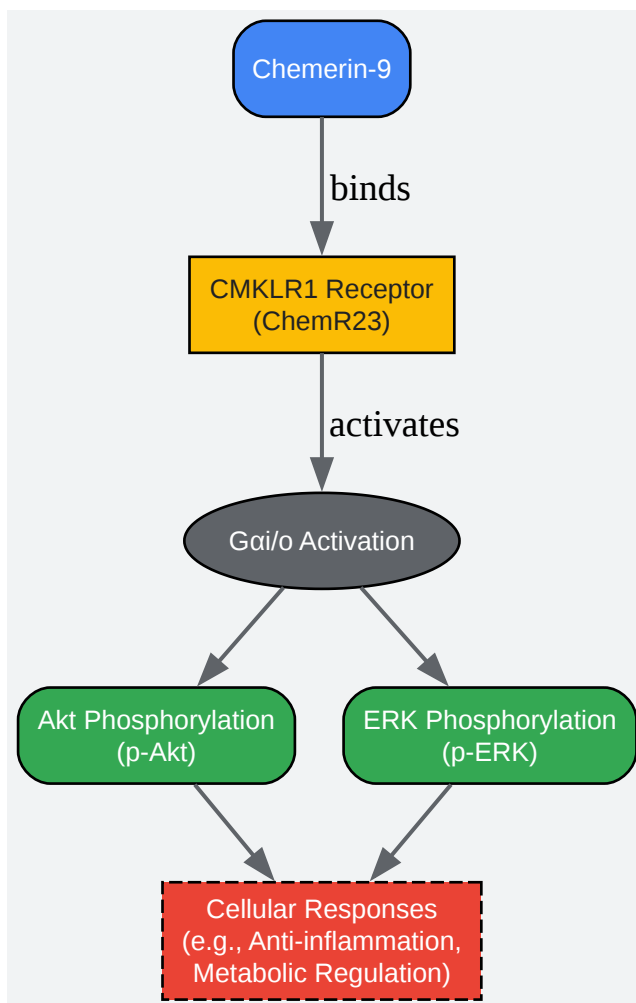
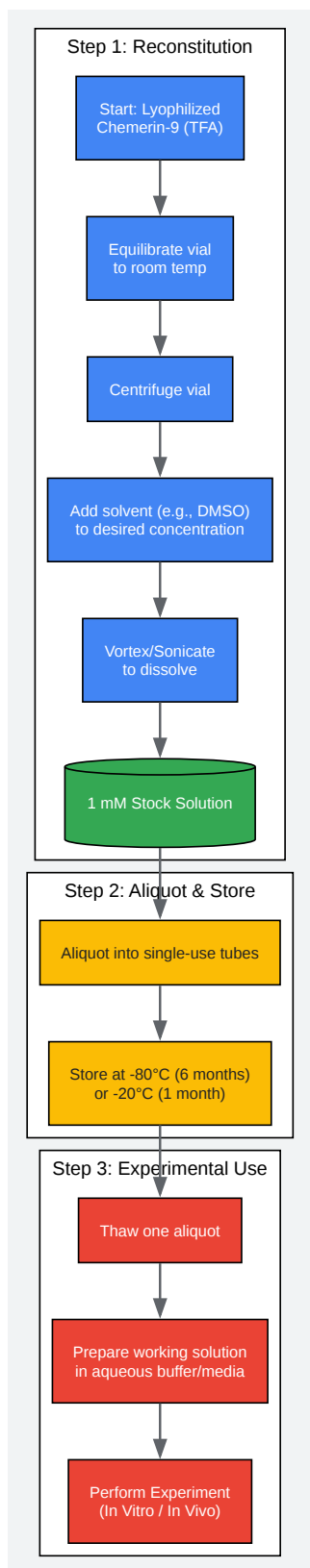
- Pre-equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture, which can affect peptide stability.

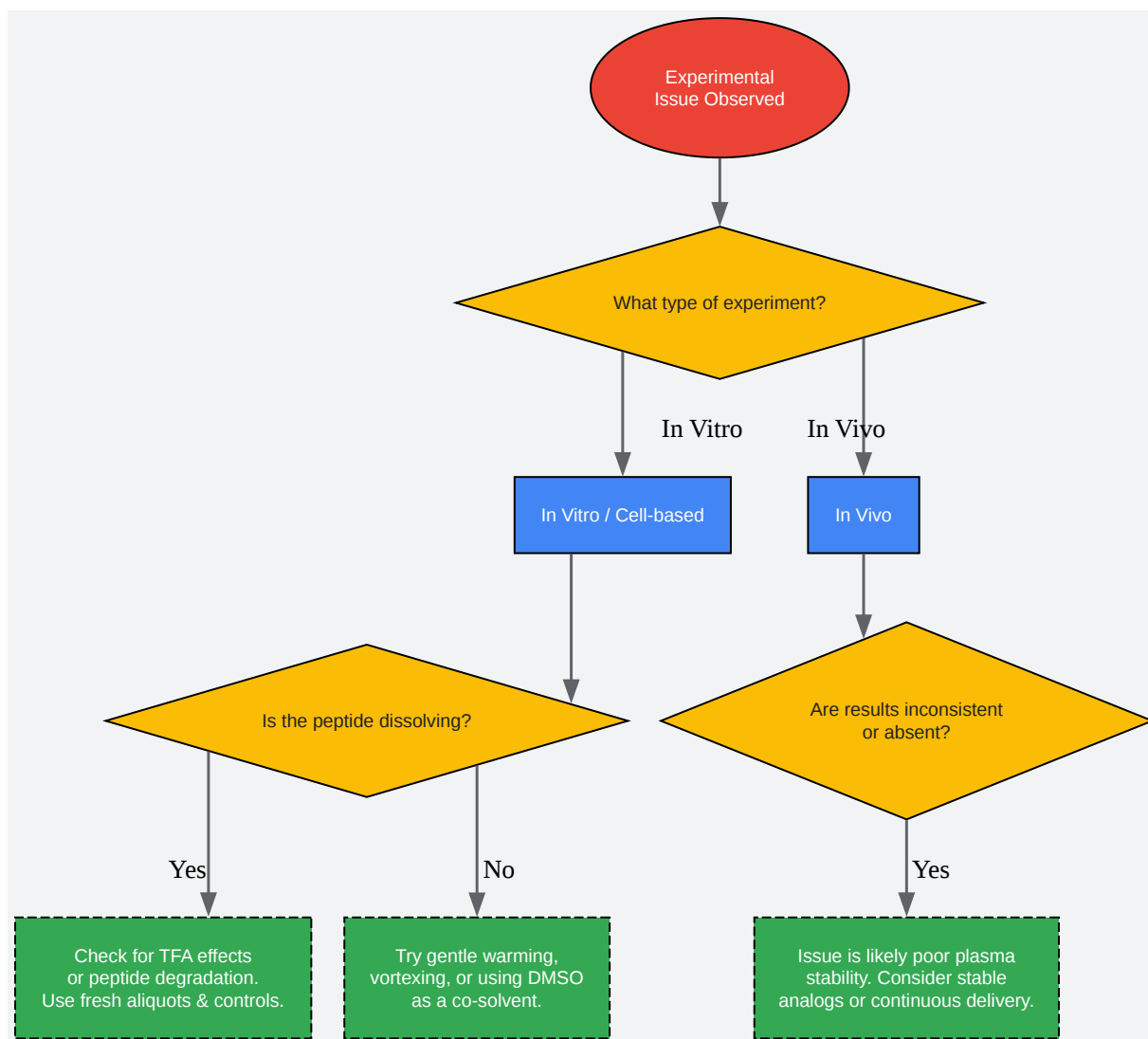
- Centrifugation: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Solvent Calculation:
 - To make a 1 mM (1 mmol/L) solution from 1 mg of peptide:
 - $\text{Volume (L)} = \text{Amount (mol)} / \text{Concentration (mol/L)}$
 - $\text{Amount (mol)} = \text{Mass (g)} / \text{Molecular Weight (g/mol)} = 0.001 \text{ g} / 1063.16 \text{ g/mol} \approx 9.406 \times 10^{-7} \text{ mol}$
 - $\text{Volume (L)} = 9.406 \times 10^{-7} \text{ mol} / 0.001 \text{ mol/L} = 9.406 \times 10^{-4} \text{ L} = 940.6 \text{ }\mu\text{L}$
- Reconstitution: Carefully add 940.6 μL of DMSO to the vial.
- Dissolution: Cap the vial tightly and vortex gently until the peptide is completely dissolved. If necessary, sonicate briefly in a water bath.
- Aliquoting and Storage:
 - Dispense the stock solution into small, single-use aliquots (e.g., 10 μL or 20 μL) in sterile, low-protein-binding microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[8\]](#)
 - Avoid repeated freeze-thaw cycles.[\[8\]](#)

Preparation of Working Solutions:

- For cell-based assays, dilute the DMSO stock solution further in the appropriate aqueous cell culture medium. Ensure the final concentration of DMSO is non-toxic to your cells (typically $<0.5\%$). For example, a 1:1000 dilution of the 1 mM stock solution into media would yield a 1 μM working solution with 0.1% DMSO.

Mandatory Visualization





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References

- 1. Chemerin-9 (149-157) | TargetMol [targetmol.com]
- 2. Chemerin-9 peptide [novoprolabs.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Structural basis of CMKLR1 signaling induced by chemerin9 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. adooq.com [adooq.com]
- 6. Identification of a stable chemerin analog with potent activity toward ChemR23 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Structural basis of CMKLR1 signaling induced by chemerin9 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
- 10. Cyclic Derivatives of the Chemerin C-Terminus as Metabolically Stable Agonists at the Chemokine-like Receptor 1 for Cancer Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
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